

Application Note: 2-(2-Aminoethyl)morpholin-3-one in Drug Discovery

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Compound of Interest

Compound Name: 2-(2-Aminoethyl)morpholin-3-one

Cat. No.: B13178921

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Executive Summary

2-(2-Aminoethyl)morpholin-3-one (AEMO) represents a specialized, high-value scaffold in modern medicinal chemistry.^{[1][2]} Unlike standard N-substituted morpholines, this C-substituted lactam offers a unique combination of metabolic stability, Fsp³ complexity (chiral center at C2), and a reactive primary amine handle for library synthesis.^{[1][3]}

This guide details the utility of AEMO as a bioisostere for unstable lactams and as a robust linker for Fragment-Based Drug Discovery (FBDD) and PROTAC design.^[1] It includes validated protocols for chemical derivatization and metabolic stability assessment.

Physicochemical Profile & Pharmacophore Analysis^{[2][4][5][6][7][8]}

The morpholin-3-one ring is a "privileged structure" found in blockbuster drugs like Rivaroxaban (Factor Xa inhibitor).^{[1][2]} However, AEMO distinguishes itself by placing the functional handle on the carbon backbone (C2 position) rather than the nitrogen.^[3]

Structural Advantages^{[7][9][10]}

- **Metabolic Shielding:** The C3-carbonyl group reduces the electron density on the ring nitrogen (N4), rendering it non-basic and resistant to N-oxidation, a common metabolic liability in standard morpholines.[\[1\]](#)[\[2\]](#)
- **Defined Vector:** The C2-substitution creates a specific geometric vector for the aminoethyl tail, allowing for precise positioning of warheads or binding elements in a protein pocket.[\[2\]](#)
- **H-Bonding:** The lactam carbonyl (C=O) acts as a strong Hydrogen Bond Acceptor (HBA), while the ring oxygen contributes to solubility without significant basicity.[\[1\]](#)

Key Properties Table

Property	Value (Predicted)	Relevance in Drug Design
Molecular Weight	~144.17 Da	Ideal for Fragment-Based Drug Discovery (Rule of 3 compliant). [1] [2]
cLogP	-1.2 to -0.8	Highly polar; improves aqueous solubility of lipophilic payloads. [1] [2]
TPSA	~49 Å ²	Good membrane permeability range (<140 Å ²). [3]
pKa (Amine Tail)	~9.5	Basic; forms salt bridges with Asp/Glu residues in target pockets. [1] [3]
pKa (Ring N)	Neutral	Non-basic due to amide resonance; no protonation at physiological pH. [1] [3]

Applications in Drug Discovery[\[5\]](#)[\[8\]](#)[\[10\]](#)[\[11\]](#)

Fragment-Based Drug Discovery (FBDD)

AEMO serves as an ideal "fragment grower."[\[1\]](#)[\[2\]](#) In FBDD, a small core (the morpholinone) binds to a sub-pocket.[\[1\]](#)[\[3\]](#) The aminoethyl tail allows chemists to "grow" the molecule towards adjacent pockets via amide coupling or reductive amination.[\[2\]](#)

- Target Class: Kinases (hinge binders), Factor Xa, and Epigenetic targets (Bromodomains).[1][3]
- Mechanism: The morpholinone ring mimics the cyclic ureas or lactams often found in kinase inhibitors (e.g., interaction with the hinge region backbone).[3]

PROTAC Linker Design

The molecule is increasingly used as a rigidified linker in Proteolysis Targeting Chimeras (PROTACs).[1]

- Problem: Long alkyl chains (PEG) in PROTACs are flexible and suffer from poor metabolic stability.
- AEMO Solution: The morpholinone ring introduces rigidity (reducing entropic penalty upon binding) and improves the pharmacokinetic (PK) profile compared to linear alkyl chains.[1]

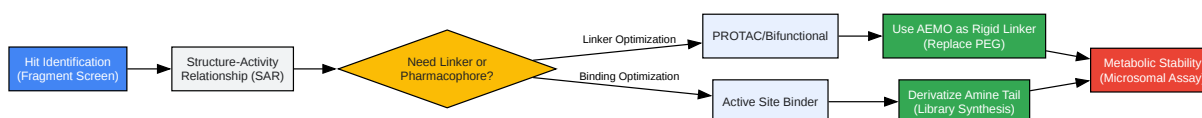
Bioisosteric Replacement

AEMO is a bioisostere for piperazinones and substituted prolines.[2]

- Case Study Logic: In the development of Rivaroxaban-like analogs, replacing the central phenyl ring with a saturated linker like AEMO can reduce aromaticity (improving solubility) while maintaining the critical H-bond acceptor motif [1].[1][2]

Visualizing the Workflow

The following diagram illustrates the decision tree for utilizing AEMO in a hit-to-lead campaign.



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Figure 1: Decision matrix for incorporating **2-(2-Aminoethyl)morpholin-3-one** into medicinal chemistry campaigns.

Experimental Protocols

Protocol A: Parallel Library Synthesis (Amide Coupling)

Objective: To generate a library of 50+ analogs by coupling diverse carboxylic acids to the primary amine tail of AEMO. Rationale: Standard coupling reagents (EDC/NHS) may be too slow for high-throughput.^[2] HATU provides rapid activation.^[2]

Materials:

- Scaffold: **2-(2-Aminoethyl)morpholin-3-one** (HCl salt).^{[1][2]}
- Reagents: Carboxylic Acid monomers (R-COOH), HATU, DIPEA (Diisopropylethylamine).^{[1][3]}
- Solvent: DMF (Anhydrous).^{[1][3]}

Step-by-Step Procedure:

- Preparation: Dissolve the Carboxylic Acid (1.1 equiv) and HATU (1.1 equiv) in anhydrous DMF (concentration 0.2 M).
- Activation: Add DIPEA (3.0 equiv) to the mixture. Shake/stir at Room Temperature (RT) for 10 minutes to form the activated ester.
- Coupling: Add **2-(2-Aminoethyl)morpholin-3-one** (1.0 equiv) to the reaction vessel.
 - Note: If using the HCl salt of the scaffold, ensure enough DIPEA is present to neutralize the salt (Total DIPEA should be ~4-5 equiv).^[1]
- Incubation: Shake at RT for 4–16 hours. Monitor by LC-MS.^{[2][4]}
- Workup (High Throughput):
 - Dilute with Ethyl Acetate.^[2]

- Wash with 1N NaHCO₃ (removes unreacted acid) and Brine.[1][3]
- Concentrate or purify via SCX-2 (Strong Cation Exchange) cartridges if the product contains basic centers.[1][2]

Protocol B: Comparative Metabolic Stability Assay

Objective: To validate the superior stability of the morpholin-3-one scaffold compared to a standard morpholine analog.[1][2] System: Liver Microsomes (Human/Mouse).[1][3]

Step-by-Step Procedure:

- Test Compounds:
 - Compound A: 2-(2-Aminoethyl)morpholine derivative (Control).[1][2]
 - Compound B: **2-(2-Aminoethyl)morpholin-3-one** derivative (Test).[1][2]
- Incubation Mix:
 - Phosphate buffer (100 mM, pH 7.4).[1][3]
 - Microsomes (0.5 mg protein/mL).[1][3]
 - Test compound (1 μM final concentration).
- Initiation: Pre-incubate at 37°C for 5 min. Start reaction by adding NADPH-regenerating system (MgCl₂, Glucose-6-phosphate, G6PDH, NADP+).[1][3]
- Sampling: Aliquot 50 μL at T=0, 15, 30, and 60 minutes.
- Quenching: Immediately add 150 μL ice-cold Acetonitrile (containing internal standard) to stop the reaction.
- Analysis: Centrifuge (4000 rpm, 20 min). Analyze supernatant via LC-MS/MS.
- Calculation: Plot ln(% Remaining) vs. Time. Calculate intrinsic clearance ().[3]

- Success Criteria: The Morpholin-3-one derivative should show <20% degradation at 60 min, whereas the morpholine control typically shows >50% due to N-oxidation [2].[1][2]

Case Study Context: Factor Xa and MAGL

Research into Monoacylglycerol Lipase (MAGL) inhibitors has utilized morpholin-3-one derivatives to improve kinetic profiles for PET imaging agents.[1][2][4] The morpholinone core provided the necessary polarity to reduce non-specific binding in the brain while maintaining high affinity for the enzyme [3].[2] Similarly, the structural logic of Rivaroxaban relies on the morpholinone ring to enforce a planar conformation essential for the S4 pocket of Factor Xa [4]. [2]

References

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